

ozanimod hydrochloride stability and storage best practices

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Compound of Interest

Compound Name: Ozanimod hcl

Cat. No.: B15286815

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Ozanimod Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of ozanimod hydrochloride. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the recommended storage conditions for solid ozanimod hydrochloride?

A1: For long-term storage, solid ozanimod hydrochloride powder should be kept in a tightly sealed container at -20°C for up to three years. For shorter durations, storage at 4°C is also acceptable. It is crucial to protect the compound from moisture.

Q2: How should I store ozanimod hydrochloride in solution?

A2: The stability of ozanimod hydrochloride in solution is dependent on the solvent and storage temperature. For optimal stability, it is recommended to prepare solutions fresh for immediate use. If storage is necessary:

- In DMSO, solutions can be stored at -80°C for up to one year or at -20°C for up to one month. To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes. Use fresh, moisture-free DMSO for preparing solutions as absorbed moisture can reduce solubility.^[1]
- For in vivo studies, if using a vehicle like corn oil with a DMSO co-solvent, the mixed solution should be used immediately.^[1]

Q3: My ozanimod hydrochloride solution appears cloudy or has precipitated after storage. What should I do?

A3: Cloudiness or precipitation upon storage, especially at low temperatures, can indicate that the compound has fallen out of solution.

- Troubleshooting Steps:
 - Gently warm the solution to room temperature.
 - Vortex or sonicate the solution to attempt redissolving the precipitate.
 - If the precipitate does not redissolve, it may indicate degradation or insolubility under the current storage conditions. It is recommended to discard the solution and prepare a fresh one.
 - To prevent this, ensure the storage concentration is not above the solubility limit of the solvent at the storage temperature. Consider preparing a more dilute stock solution or storing at a slightly higher temperature if stability data permits.

Q4: Under what conditions is ozanimod hydrochloride susceptible to degradation?

A4: Forced degradation studies have shown that ozanimod hydrochloride is stable under oxidative, thermal (up to 80°C for 2 days), and photolytic stress conditions. However, it is susceptible to degradation in both acidic and basic environments.

Q5: What are the known degradation products of ozanimod hydrochloride?

A5: Under acidic and basic stress conditions, three primary degradation products (DPs) have been identified, designated as DP 1, DP 2, and DP 3 based on their elution order in HPLC. The formation of these impurities indicates the breakdown of the parent molecule. Researchers should be aware of these potential impurities when analyzing aged or improperly stored samples.

Experimental Protocols

Protocol 1: Forced Degradation Study of Ozanimod Hydrochloride

This protocol outlines the methodology to assess the stability of ozanimod hydrochloride under various stress conditions, as adapted from published literature.

1. Acid Degradation:

- Accurately weigh 100 mg of ozanimod hydrochloride and transfer to a 100 mL volumetric flask.
- Add 50 mL of methanol as a diluent.
- Add 5 mL of 2N HCl and reflux the solution at 80°C for 8 hours.
- After the incubation period, neutralize the solution with 2N NaOH and dilute to the final volume with the diluent.
- Filter the sample through a 0.22 µm membrane filter before analysis.

2. Base Degradation:

- Accurately weigh 100 mg of ozanimod hydrochloride and transfer to a 100 mL volumetric flask.
- Add 45 mL of diluent and 5 mL of 3N NaOH.
- Reflux the solution at 80°C for 8 hours.
- Neutralize the solution with 3N HCl and dilute to the final volume.
- Filter the sample through a 0.22 µm membrane filter before analysis.

3. Oxidative Degradation:

- Accurately weigh 100 mg of ozanimod hydrochloride and transfer to a 50 mL flask.
- Add diluent and 5 mL of 30% H₂O₂.
- Keep the solution in the dark at room temperature for 3 days.

- Filter the sample through a 0.22 µm membrane filter before analysis.

4. Thermal Degradation:

- Place the solid drug substance in an air oven at 80°C for 2 days.
- After exposure, prepare a solution of the stressed drug for analysis.

5. Photolytic Degradation:

- Expose the solid drug substance in a UV chamber (200 W h/m²) at room temperature for 3 days.
- After exposure, prepare a solution of the stressed drug for analysis.

Protocol 2: Stability-Indicating HPLC Method

This method is suitable for quantifying ozanimod and its degradation products.

- Column: Waters XBridge C18 (150 × 4.6 mm, 5 µm)
- Mobile Phase: Ethanol and 0.01% aqueous trifluoroacetic acid (TFA) (70:30 v/v)
- Flow Rate: 0.7 mL/min
- Detection Wavelength: 270 nm
- Injection Volume: 10 µL
- Column Temperature: Ambient

Data Presentation

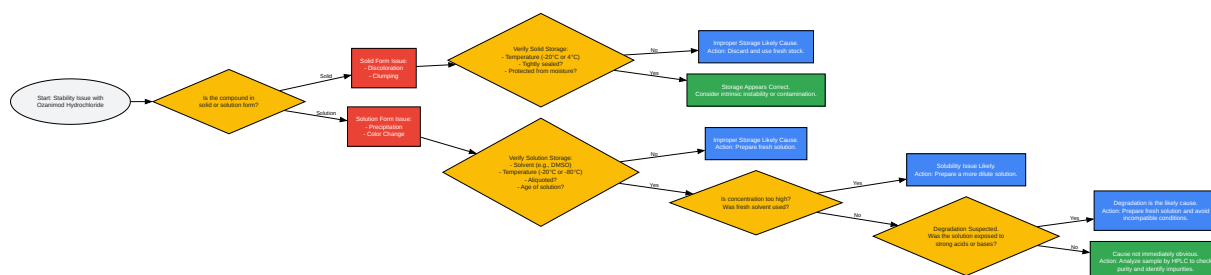
Table 1: Summary of Forced Degradation Studies on Ozanimod Hydrochloride

Stress Condition	Reagents and Conditions	Observation
Acidic Hydrolysis	2N HCl in Methanol, 80°C, 8 hours	Degradation observed, formation of DP 1, DP 2, and DP 3.
Basic Hydrolysis	3N NaOH, 80°C, 8 hours	Degradation observed, formation of DP 1, DP 2, and DP 3.
Oxidative	30% H ₂ O ₂ , Room Temperature, 3 days (in dark)	No significant degradation observed.
Thermal	Solid state, 80°C, 2 days	No significant degradation observed.
Photolytic	Solid state, UV chamber (200 W h/m ²), 3 days	No significant degradation observed.

Table 2: Recommended Storage Conditions for Ozanimod Hydrochloride

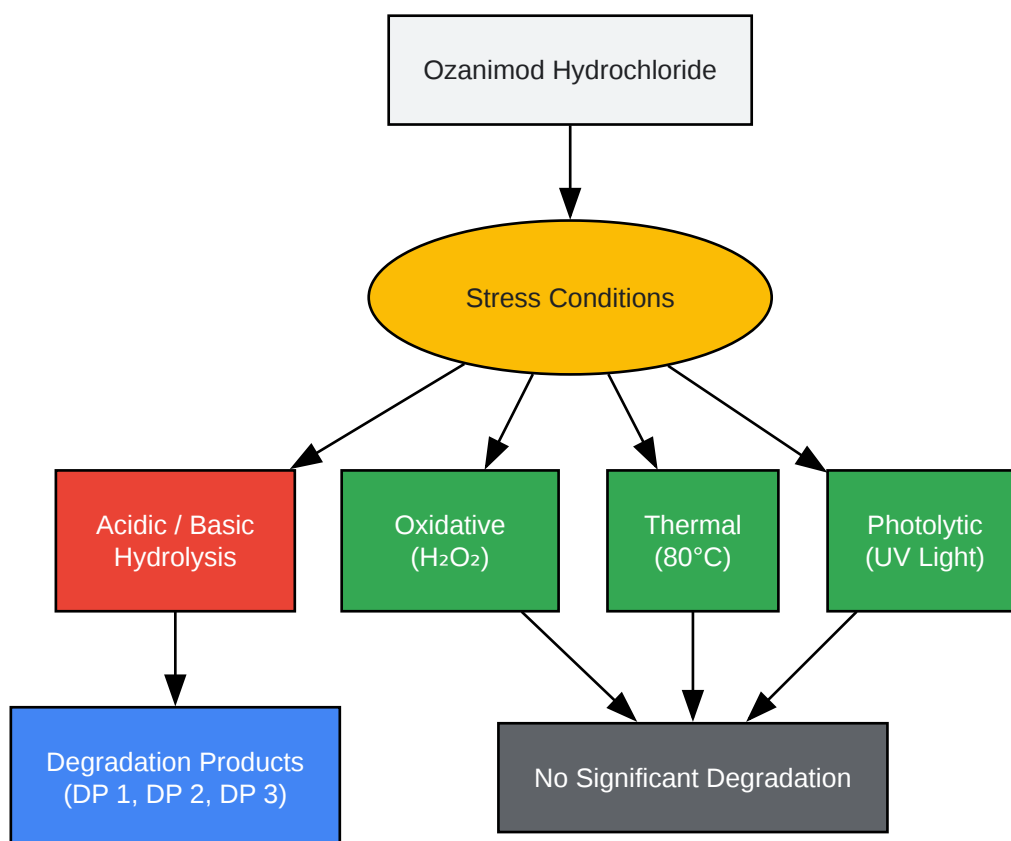
Form	Storage Temperature	Duration	Notes
Solid	-20°C	Up to 3 years	Tightly sealed, protected from moisture.
4°C	Short-term	Tightly sealed, protected from moisture.	
In DMSO	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles. [1]
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. [1]	

Visualizations



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Caption: Troubleshooting workflow for ozanimod hydrochloride stability issues.



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References

- 1. selleckchem.com [selleckchem.com]
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